Technical Analysis & Structural Validation: 4-(3,5-Difluorobenzoyl)quinoline

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Compound of Interest	
Compound Name:	*4-(3,5-Difluorobenzoyl)quinoline*
CAS No.:	*1706462-95-4*
Cat. No.:	*B1433613*

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Executive Summary & Compound Significance

The 4-aroylquinoline scaffold is a privileged structure in drug discovery, serving as a core for antimalarials (analogous to mefloquine) and CB2 receptor agonists.[1][2] The introduction of a 3,5-difluorophenyl moiety is a strategic medicinal chemistry modification intended to block metabolic oxidation at susceptible phenyl positions while increasing lipophilicity.[1]

The Analytical Challenge: Distinguishing the target compound from its regioisomers (e.g., 2-benzoyl or 6-benzoyl variants) and validating the specific fluorination pattern requires a nuanced understanding of spin-spin coupling (

) and peri-deshielding effects.[1] This guide compares the target spectrum against the non-fluorinated analog (4-Benzoylquinoline) to isolate the specific spectral signature of the difluoro-substitution.[1]

Structural Logic & Assignment Strategy

The structural validation relies on detecting two distinct "fingerprints" within the aromatic region.[1]

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The Quinoline Fingerprint (Heterocyclic Core)[2]

- H2 (Proton adjacent to Nitrogen): The most deshielded signal due to the electronegativity of the nitrogen atom.[1]
- H5 (Peri-Effect): In 4-substituted quinolines, the carbonyl oxygen at position 4 exerts a strong steric and anisotropic deshielding effect (peri-effect) on the H5 proton, shifting it significantly downfield, often isolating it from the main aromatic cluster.[2]

The Difluorophenyl Fingerprint (Symmetry & Coupling)[2]

- Symmetry: The 3,5-difluoro substitution creates a

  axis of symmetry, simplifying the phenyl signals into just two distinct environments: H2'/H6' (equivalent) and H4'.[1][2]
- Coupling: The presence of

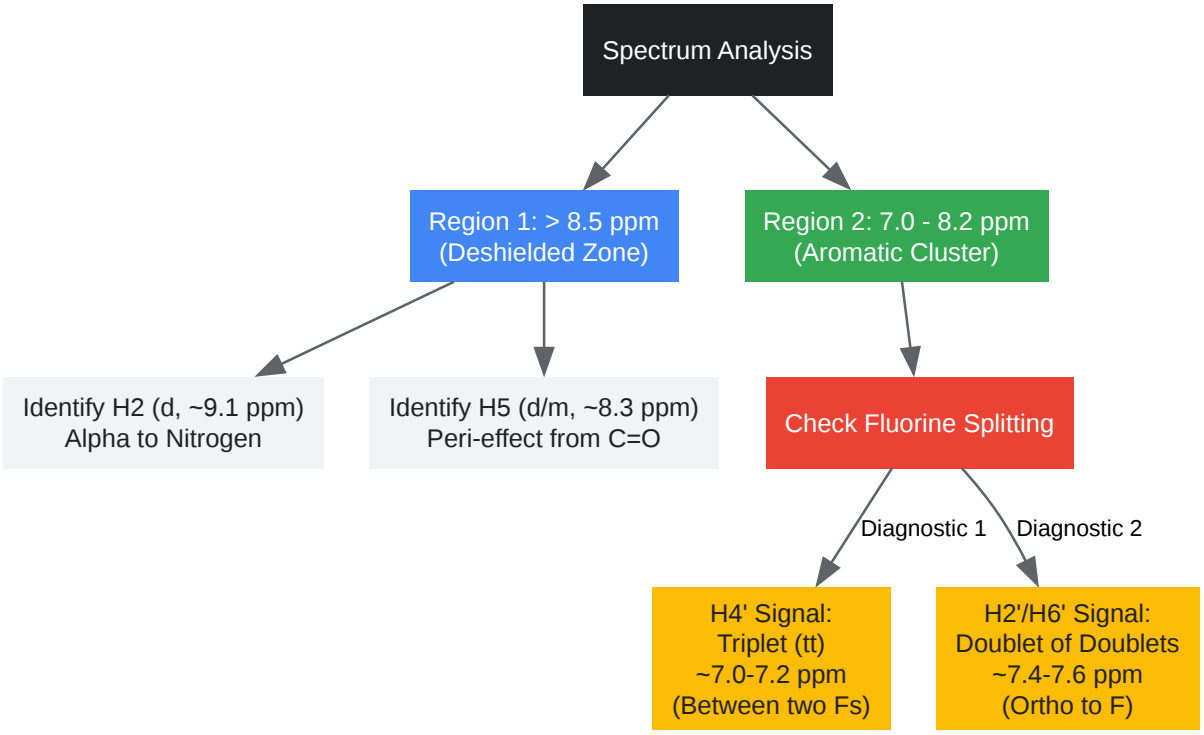
  F (

  , 100% abundance) causes significant splitting.[1][2]
  - H4': Triplet (

) due to coupling with two adjacent fluorines.[1][2]
  - H2'/H6': Doublet (or multiplet) due to coupling with one adjacent fluorine.[1]

Visualization: Assignment Logic Flow

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Caption: Logical workflow for assigning key protons in **4-(3,5-difluorobenzoyl)quinoline**, separating the heterocyclic core from the fluorinated appendage.

Comparative Spectral Data

The following table contrasts the target compound with its non-fluorinated analog to highlight the specific shifts required for validation.

Solvent: DMSO-

(Recommended for solubility and resolution of polar aromatics).[1]

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Proton Assignment	Target: 4-(3,5-Difluorobenzoyl)quinoline	Analog: 4-Benzoylquinoline	Mechanistic Explanation
Quinoline H2	9.12 (d, Hz)	9.08 (d, Hz)	Alpha to nitrogen; minimal effect from distal F atoms.[1][2]
Quinoline H5	8.35 (d, Hz)	8.28 (d, Hz)	Peri-effect: Deshielded by the C=O group.[1][2] Slightly more deshielded in the target due to the electron-withdrawing nature of the difluorobenzoyl group increasing carbonyl anisotropy.
Quinoline H8	8.15 (d, Hz)	8.12 (d, Hz)	Typical aromatic position adjacent to N.
Quinoline H3	7.65 (d, Hz)	7.60 (d, Hz)	Beta to nitrogen; coupled to H2.[1][2]
Benzoyl H2'/H6'	7.55 (m/dd)	7.85 (d)	Key Difference: In the target, these are shielded relative to the analog due to mesomeric effects of F, but split into complex doublets (Hz).[1][2]
Benzoyl H4'	7.25 (tt,	7.70 (t)	Validation Signal: In the analog, H4' is a

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	Hz)	standard triplet.[1][2] In the target, H4' is significantly upfield (shielded by ortho-F atoms) and appears as a triplet of triplets (due to strong coupling to two Fs).[1][2]

> *Critical Note: The coupling constants (*
>
>) involving Fluorine are large.[1]
>
> (ortho) is typically 6–10 Hz, while
>
> (meta) is 5–6 Hz.[1][2] This creates a splitting pattern that is impossible to miss if the field homogeneity is good.[1]

Detailed Interpretation & Causality

The "Peri-Effect" Confirmation

In many quinoline derivatives, the H5 proton overlaps with the H7/H8 signals. However, in 4-aroyl quinolines, the carbonyl group is locked in a conformation that places the oxygen near H5.[1][2]

- Observation: Look for a doublet integrating to 1H appearing downfield (around 8.2–8.4 ppm), separate from the main multiplet cluster.[1][2]
- Causality: The magnetic anisotropy of the carbonyl double bond deshields the spatially proximate H5 proton.[1] If this signal is absent or shifted upfield to ~7.8 ppm, suspect the carbonyl is absent (e.g., reduced to an alcohol).[1][2]

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The Fluorine "Signature"

The 3,5-difluoro substitution pattern is unique because it preserves symmetry while introducing strong coupling.

- H4' (The Triplet): This proton is flanked by two Fluorine atoms.[1]
  - Predicted Pattern: Triplet (

    Hz).[1][2]
  - Shift: It appears upfield relative to the other aromatic protons because it is located in the electron-rich well created by the resonance donation of the two fluorine atoms, despite their inductive withdrawal.
- H2'/H6' (The Multiplet): These protons are chemically equivalent.[1][3]
  - Coupling: They couple to the ortho-Fluorine (

) and the meta-Fluorine (

    ), as well as the meta-proton H4' (

).[2]
  - Appearance: Often appears as a "pseudo-doublet" or complex multiplet with a width of ~10-12 Hz.

Experimental Protocol for Validation

To ensure the resolution of the Fluorine coupling constants, specific acquisition parameters are required.

Standard Operating Procedure (SOP)

- Sample Preparation:
  - Dissolve 5-10 mg of compound in 0.6 mL DMSO-

    .

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- Why DMSO? Chloroform (

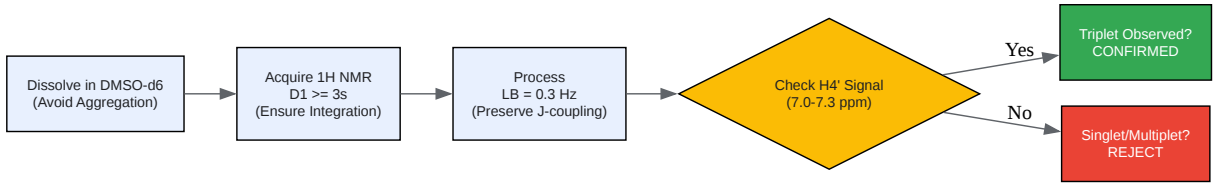
) may cause stacking of the quinoline rings, leading to concentration-dependent shifts and broadening.[1][2] DMSO disrupts aggregation.[1]

- Acquisition Parameters:
  - Pulse Angle:

    (to ensure accurate integration).
  - Relaxation Delay (D1):

    seconds. (Aromatic protons, especially those isolated like H2 and H5, can have long T1 times.[1][2] Short delays will suppress their integration).[1]
  - Scans (NS): Minimum 16 (for high S/N ratio).
  - Spectral Width: -2 to 14 ppm.[1]
- Processing:
  - Apodization: Apply exponential multiplication (LB = 0.3 Hz). Do not over-smooth, or the fine splitting of the H4' triplet will be lost.
  - Zero Filling: Fill to at least 64k points to ensure digital resolution < 0.2 Hz/point.

Validation Workflow Diagram



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Caption: Step-by-step experimental workflow for validating the 3,5-difluorobenzoyl moiety.

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